



AW4 role in cellular signaling pathways

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	AW4	
Cat. No.:	B15583369	Get Quote

References

- 1. Biology of Activating Transcription Factor 4 (ATF4) and Its Role in Skeletal Muscle Atrophy
 PMC [pmc.ncbi.nlm.nih.gov]
- 2. Activating transcription factor 4: a regulator of stress response in human cancers PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Multifaceted Signaling Networks Mediated by Abscisic Acid Insensitive 4 PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Multifaceted Signaling Networks Mediated by Abscisic Acid Insensitive 4 PMC [pmc.ncbi.nlm.nih.gov]
- 6. The S100A4 Protein Signals through the ErbB4 Receptor to Promote Neuronal Survival PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. AF4 encodes a ubiquitous protein that in both native and MLL-AF4 fusion types localizes to subnuclear compartments - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [AW4 role in cellular signaling pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583369#aw4-role-in-cellular-signaling-pathways]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com